

# An In-depth Technical Guide to Ericamycin: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Ericamycin*

Cat. No.: *B082743*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Ericamycin**, a notable antibiotic. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Ericamycin**.

| Property                          | Value                                           | Source  |
|-----------------------------------|-------------------------------------------------|---------|
| Molecular Formula                 | C <sub>28</sub> H <sub>21</sub> NO <sub>8</sub> | PubChem |
| Molecular Weight                  | 499.5 g/mol                                     | PubChem |
| Monoisotopic Mass                 | 499.12671663 Da                                 | PubChem |
| XLogP3-AA                         | 3.8                                             | PubChem |
| Hydrogen Bond Donor Count         | 5                                               | PubChem |
| Hydrogen Bond Acceptor Count      | 9                                               | PubChem |
| Rotatable Bond Count              | 2                                               | PubChem |
| Exact Mass                        | 499.12671663 Da                                 | PubChem |
| Topological Polar Surface Area    | 153 Å <sup>2</sup>                              | PubChem |
| Heavy Atom Count                  | 37                                              | PubChem |
| Formal Charge                     | 0                                               | PubChem |
| Complexity                        | 1030                                            | PubChem |
| Isotope Atom Count                | 0                                               | PubChem |
| Defined Atom Stereocenter Count   | 2                                               | PubChem |
| Undefined Atom Stereocenter Count | 0                                               | PubChem |
| Defined Bond Stereocenter Count   | 0                                               | PubChem |
| Undefined Bond Stereocenter Count | 0                                               | PubChem |
| Covalently-Bonded Unit Count      | 1                                               | PubChem |
| Compound Is Canonicalized         | Yes                                             | PubChem |

## Chemical Structure

The chemical structure of **Ericamycin** is complex, featuring a hexacyclic system. Its formal name is (12S,13S)-3,12,19,26-tetrahydroxy-13-methoxy-7,20-dimethyl-6-azahexacyclo[12.12.0.0<sup>2,11</sup>.0<sup>4,9</sup>.0<sup>16,25</sup>.0<sup>18,23</sup>]hexacos-1(26),2(11),3,7,9,14,16(25),18(23),19,21-decaene-5,17,24-trione.

The structure can also be represented by the following SMILES string:

```
CC1=C(C2=C(C=C1)C(=O)C3=C(C2=O)C=C4--INVALID-LINK--  
C(=C6C(=C5)C=C(NC6=O)C)O)O)OC)O
```

## Experimental Protocols: Structure Elucidation

The structural elucidation of a complex natural product like **Ericamycin** typically involves a combination of spectroscopic and spectrometric techniques. While the specific experimental details for the initial discovery of **Ericamycin** are not readily available, the following represents a standard and detailed methodology that would be employed in such a study.

**3.1. Isolation and Purification** The producing microorganism, such as a species from the genus *Streptomyces*, would be cultured in a suitable fermentation broth. The broth would then be extracted with an organic solvent (e.g., ethyl acetate) to isolate the crude secondary metabolites. The crude extract would be subjected to various chromatographic techniques, such as column chromatography over silica gel or Sephadex, followed by high-performance liquid chromatography (HPLC) to yield the pure compound.

**3.2. Mass Spectrometry (MS)** High-resolution mass spectrometry (HRMS), often using techniques like electrospray ionization (ESI), would be employed to determine the elemental composition of the molecule. This provides the molecular formula (C<sub>28</sub>H<sub>21</sub>NO<sub>8</sub>) and the exact mass. Tandem mass spectrometry (MS/MS) experiments would be conducted to fragment the molecule and provide initial structural clues based on the fragmentation pattern.

**3.3. Nuclear Magnetic Resonance (NMR) Spectroscopy** A suite of NMR experiments would be crucial for elucidating the complex structure of **Ericamycin**.

- <sup>1</sup>H NMR: To identify the number and types of protons in the molecule, their chemical environments, and their coupling patterns (spin-spin splitting).

- $^{13}\text{C}$  NMR: To determine the number and types of carbon atoms (e.g., methyl, methylene, methine, quaternary, carbonyl).
- 2D NMR Experiments:
  - COSY (Correlation Spectroscopy): To establish proton-proton correlations, identifying adjacent protons in the carbon skeleton.
  - HSQC (Heteronuclear Single Quantum Coherence): To determine direct one-bond correlations between protons and the carbons they are attached to.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify longer-range (2-3 bond) correlations between protons and carbons, which is critical for connecting different fragments of the molecule.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, which helps in establishing the stereochemistry of the molecule.

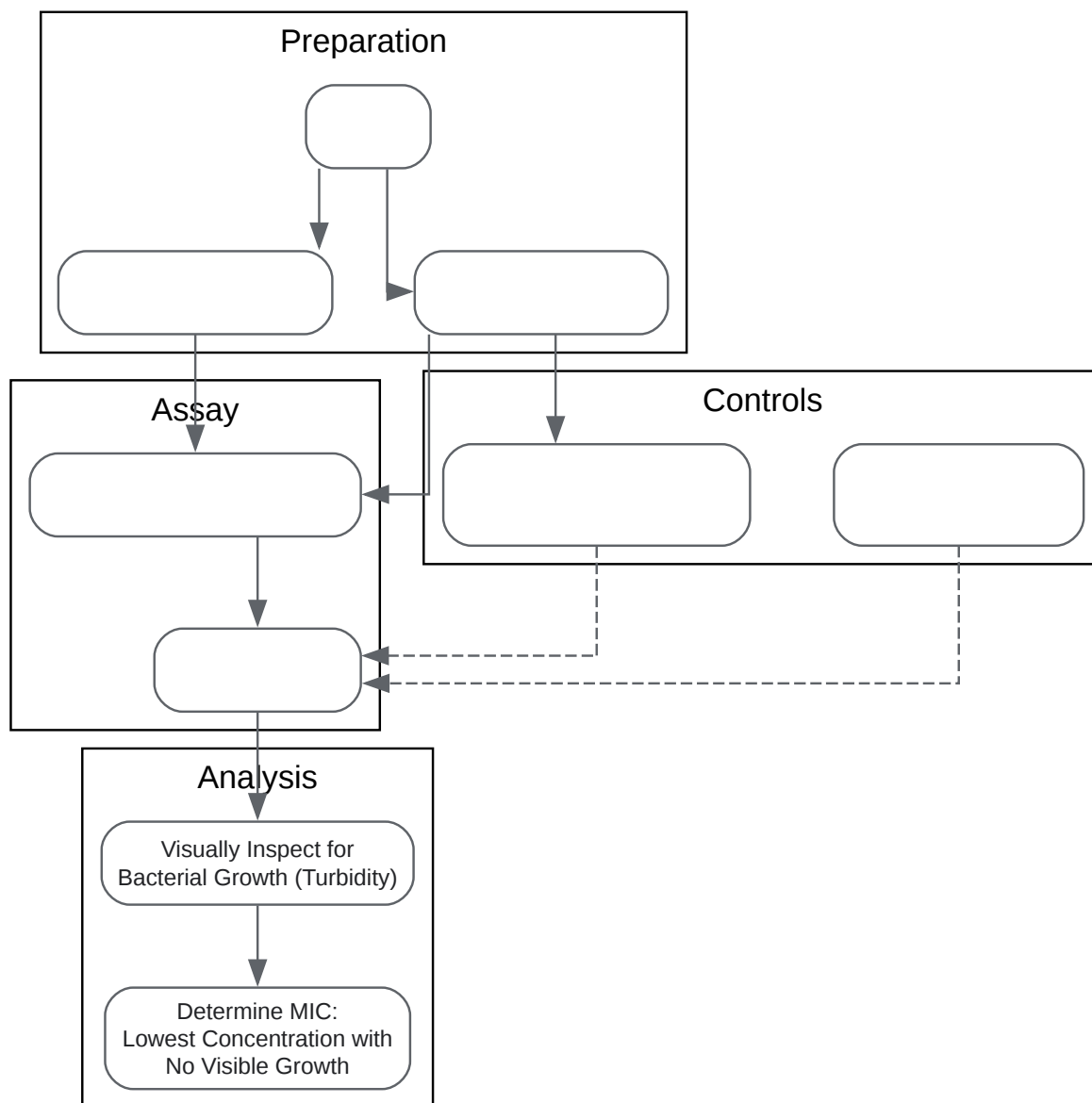
### 3.4. Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

- IR Spectroscopy: To identify the presence of key functional groups, such as hydroxyl (-OH), amine (-NH), and carbonyl (C=O) groups.
- UV-Vis Spectroscopy: To identify the presence of chromophores, which are parts of the molecule that absorb light in the UV-visible range. This is particularly useful for identifying conjugated systems within the molecule.

By combining the data from all these analytical techniques, the complete chemical structure, including its stereochemistry, can be determined.

## Experimental Workflow: Antimicrobial Activity Assay

As information on specific signaling pathways involving **Ericamycin** is not currently available, a diagram illustrating a standard experimental workflow for determining its antimicrobial activity is provided below. This workflow outlines the broth microdilution method, a common technique to determine the Minimum Inhibitory Concentration (MIC) of an antibiotic.



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Ericamycin**.

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